

# Comparative Analysis: "Antibacterial Agent 110" Versus Existing Antibiotics for Pseudomonas aeruginosa Infections

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## Compound of Interest

Compound Name: Antibacterial agent 110

Cat. No.: B15140203

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A comprehensive comparative analysis of "**Antibacterial agent 110**" (also known as Compound 4e) against a panel of established antibiotics reveals its potent activity against Pseudomonas aeruginosa, a challenging Gram-negative pathogen. This guide provides researchers, scientists, and drug development professionals with a side-by-side evaluation of its performance, supported by available in vitro data and detailed experimental protocols.

## Executive Summary

"**Antibacterial agent 110**" demonstrates significant promise as a novel therapeutic agent for P. aeruginosa infections. With a reported Minimum Inhibitory Concentration (MIC) of 1 µg/mL, it exhibits potent antibacterial activity. Its unique multi-pronged mechanism of action, which includes cell membrane disruption, metabolic arrest, induction of oxidative stress, and DNA replication obstruction, distinguishes it from many existing antibiotic classes. This comparative guide assesses "**Antibacterial agent 110**" against piperacillin-tazobactam, ceftazidime, tobramycin, and ciprofloxacin, commonly used antibiotics in the clinical setting for treating P. aeruginosa.

## Data Presentation: In Vitro Susceptibility

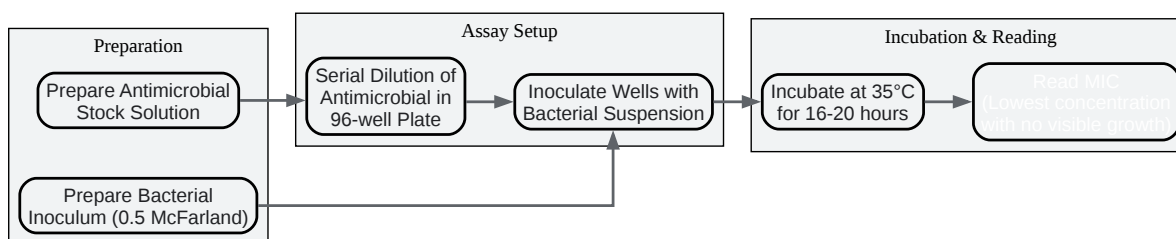
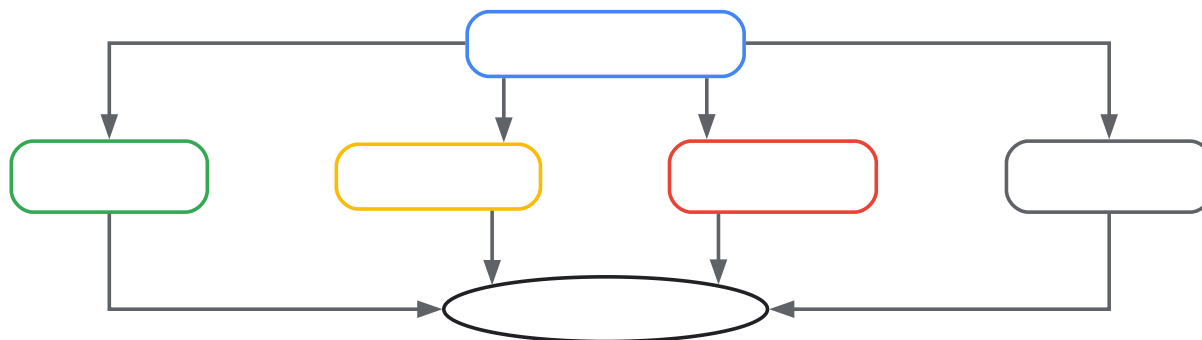
The following table summarizes the Minimum Inhibitory Concentration (MIC) values of **"Antibacterial agent 110"** and comparator antibiotics against *Pseudomonas aeruginosa*. It is important to note that these values are compiled from various studies and direct head-to-head comparative studies may yield different results.

Antibacterial Agent	Mechanism of Action Class	MIC against <i>P. aeruginosa</i> (µg/mL)
Antibacterial agent 110	Multi-target	1 <sup>[1]</sup>
Piperacillin-Tazobactam	β-lactam / β-lactamase inhibitor	4 (MIC <sub>50</sub> ) <sup>[2]</sup>
Ceftazidime	β-lactam (Cephalosporin)	2 (MIC <sub>50</sub> ) <sup>[2]</sup>
Tobramycin	Aminoglycoside	0.5 (MIC <sub>50</sub> ) <sup>[2]</sup>
Ciprofloxacin	Fluoroquinolone	0.25

Note: MIC<sub>50</sub> represents the concentration at which 50% of isolates are inhibited.

## Mechanism of Action of "Antibacterial Agent 110"

**"Antibacterial agent 110"** exhibits a multifaceted mechanism of action against *P. aeruginosa*, targeting several critical cellular processes simultaneously. This multi-target approach may reduce the likelihood of rapid resistance development.<sup>[1]</sup>



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## References

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- 2. Antimicrobial Susceptibility of *Pseudomonas aeruginosa* to Ceftazidime-Avibactam, Ceftolozane-Tazobactam, Piperacillin-Tazobactam, and Meropenem Stratified by U.S. Census Divisions: Results from the 2017 INFORM Program - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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